Application Notes: Propyl 2-furoate in Fragrance Formulation - A Research Perspective

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Compound of Interest

Compound Name:	*Propyl 2-furoate*
CAS No.:	*615-10-1*
Cat. No.:	*B1329566*

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Abstract: This document provides a detailed technical guide for researchers and formulators on the potential application of **Propyl 2-furoate** as a novel ingredient in fragrance compositions. **Propyl 2-furoate**, a furan-containing ester, is recognized primarily as a flavoring agent with a unique and complex organoleptic profile. Its current regulatory status and the general characteristics of the furan chemical class necessitate a cautious, research-oriented approach to its use in dermally-applied products. This guide outlines its physicochemical properties, olfactory characteristics, and presents a series of robust, self-validating protocols for evaluating its stability, performance, and sensory impact within a fragrance formulation. The overarching goal is to provide a scientific framework for the initial exploration of **Propyl 2-furoate**, emphasizing the critical need for rigorous safety and stability assessments prior to any commercial consideration.

Introduction: The Olfactory Potential of a Furan Ester

Propyl 2-furoate (CAS 615-10-1) is a heteroaromatic compound belonging to the furoic acid ester class.[1] While it has an established history as a flavoring agent, recognized as Generally Recognized as Safe (GRAS) by the Flavor and Extract Manufacturers Association (FEMA), its

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use in perfumery is not well-documented.[2] In fact, some technical datasheets explicitly recommend it "not for fragrance use," a directive likely stemming from a lack of specific dermal safety data or potential stability concerns within cosmetic bases.[3][4]

However, its intriguing olfactory profile—described as sweet, herbal, and earthy with distinctive chocolate and mushroom undertones—presents a compelling case for its investigation as a unique fragrance modifier.[3][4][5] Such notes are relatively uncommon and could provide novel effects in gourmand, earthy, and green fragrance families. This guide, therefore, serves as a foundational research protocol for scientists to systematically evaluate the viability of **Propyl 2-furoate** in fragrance applications, moving from basic characterization to performance in a model system.

Physicochemical & Olfactory Profile

A thorough understanding of an ingredient's physical and chemical properties is the cornerstone of successful formulation. These properties dictate its behavior during blending, its performance in the final product, and its overall stability.

Table 1: Physicochemical Properties of **Propyl 2-furoate**

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Property	Value	Source(s)
CAS Number	615-10-1	[5]
Molecular Formula	C8H10O3	[6]
Molecular Weight	154.17 g/mol	[5]
Appearance	Colorless clear liquid	[4][6]
Boiling Point	211 °C @ 760 mmHg	[4][6]
Flash Point	82.22 °C (180 °F) TCC	[3][4]
Specific Gravity	1.067 - 1.075 @ 25°C	[4]
Refractive Index	1.471 - 1.475 @ 20°C	[4][6]
Solubility	Soluble in alcohol; slightly soluble in water.	[4][6]
Vapor Pressure	0.172 mmHg @ 25°C (est.)	[4]
logP (o/w)	2.121 (est.)	[4]

Olfactory Characterization: The scent profile of **Propyl 2-furoate** is multifaceted. Evaluated at a 1.0% dilution in dipropylene glycol, it is described as having herbal, sweet, earthy, chocolate, and mushroom notes.[3][4][5] This complexity suggests it could function as a middle note, lending a unique, savory-sweet, and naturalistic character to a blend. The earthy and mushroom facets, in particular, could be leveraged to create damp, forest-floor accords or to add an unexpected twist to gourmand or woody fragrances.

Preliminary Safety & Stability Considerations

Regulatory Status: The Joint FAO/WHO Expert Committee on Food Additives (JECFA) evaluated **Propyl 2-furoate** and concluded there is "No safety concern at current levels of intake when used as a flavouring agent."[6] This evaluation, however, is based on oral intake. The absence of comprehensive dermal toxicity and skin sensitization data is a significant data gap that must be addressed before it can be considered for widespread use in cosmetics or fine fragrance.

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Chemical Stability: The furan ring, while aromatic, can be susceptible to degradation under certain conditions, particularly in strongly acidic or oxidizing environments.[7][8] This inherent instability in some furanic compounds necessitates careful evaluation within the target product base.[8] Factors that can influence the stability of a fragrance ingredient in a finished product include:

- pH of the base: **Propyl 2-furoate** may be unstable in highly acidic or alkaline formulations.
- Exposure to UV Light: Light can catalyze degradation, leading to discoloration and changes in odor.[9][10]
- Oxidation: Interaction with air can alter scent molecules, especially for natural ingredients or those with unsaturated bonds.[9][10]
- Interactions with other ingredients: The final formulation is a complex mixture, and interactions can impact stability.

Therefore, all research and development must be conducted with the explicit understanding that **Propyl 2-furoate** is an investigational material for fragrance use. Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn, and all work should be performed in a well-ventilated area.

Experimental Protocols for Application Research

The following protocols are designed to provide a systematic and self-validating framework for evaluating **Propyl 2-furoate**. Each protocol includes controls to ensure that observed effects can be confidently attributed to the ingredient itself.

Protocol 4.1: Olfactory Evaluation of Raw Material

Causality: Evaluating a fragrance material in its neat form can be misleading and olfactorily fatiguing. Dilution allows the character to unfold, revealing different facets over time, similar to how it would perform in a finished fragrance. Dipropylene glycol (DPG) or ethanol are standard, low-odor solvents for this purpose.

Methodology:

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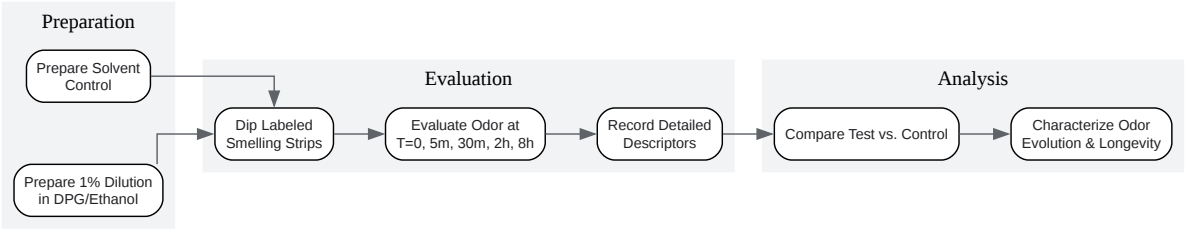
- Prepare a 1% dilution of **Propyl 2-furoate** in DPG or perfumer's alcohol.
- Prepare a blank solvent sample to act as a control.
- Dip two labeled smelling strips (blotters), one into the dilution and one into the control solvent.
- Remove the strips and allow the initial solvent "lift" to dissipate for 10-15 seconds.
- Evaluate the odor of both strips at set intervals:
  - Time 0 (initial impression)
  - Time + 5 minutes
  - Time + 30 minutes
  - Time + 2 hours
  - Time + 8 hours
- Record detailed odor descriptors at each interval, noting changes in character and intensity. Compare against the blank strip to ensure any perceived odor is from the material itself.



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Caption: Workflow for Raw Material Olfactory Assessment.

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Protocol 4.2: Accelerated Stability Assessment in a Model Base

Causality: Accelerated stability testing uses stressors like elevated temperature and UV light to predict the long-term shelf life of a product in a shorter timeframe.[9] By comparing a perfumed base to an unperfumed control, any changes in color, clarity, or odor can be directly linked to the fragrance oil, providing a self-validating result.[10]

Methodology:

- Base Selection: Choose a simple model base, such as a 75% ethanol/25% deionized water solution to simulate an Eau de Toilette.
- Sample Preparation:
  - Prepare a batch of the model base.
  - Create "Sample A": Add 0.5% of **Propyl 2-furoate** to the base.
  - Create "Sample B" (Control): Use the unperfumed base.
- Aliquot and Storage:
  - Decant Samples A and B into clear glass vials for each test condition.
  - Condition 1 (Accelerated Heat): Place one set of samples in a stability oven at 40°C.
  - Condition 2 (Light Exposure): Place one set in a UV light box.
  - Condition 3 (Room Temperature): Keep one set at ambient temperature (20-25°C) as a benchmark.
- Evaluation:
  - Assess all samples at Day 0, Week 1, Week 2, Week 4, and Week 8.
  - Visual Assessment: Record any changes in color or clarity against a white background.

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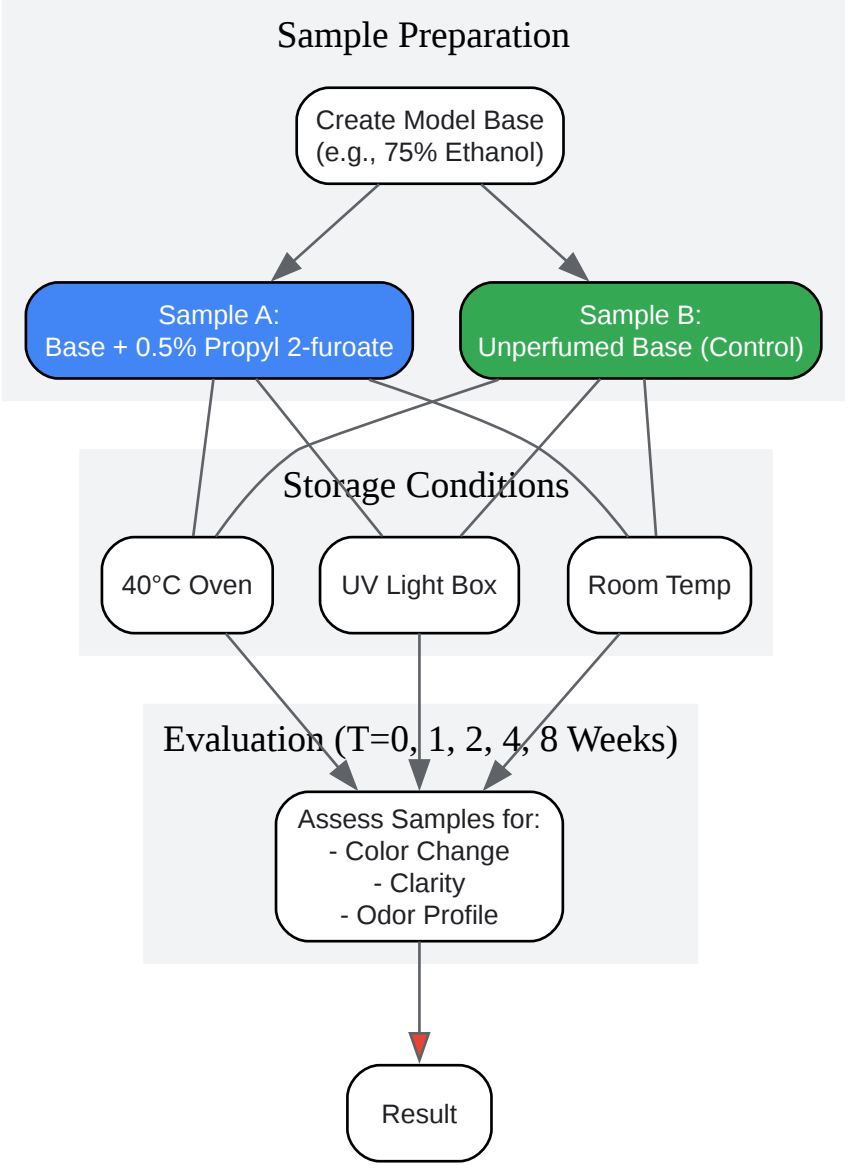
- Odor Assessment: Dip smelling strips into each sample and compare the odor of Sample A against the RT control and the unperfumed Sample B. Note any deviation from the original scent profile (e.g., souring, weakening, distortion).



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Caption: Workflow for Accelerated Stability Testing.

Protocol 4.3: Sensory Panel Evaluation (Descriptive Analysis)

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Causality: While instrumental analysis is useful, sensory evaluation by trained human panels is the gold standard for quantifying the perceived character of a fragrance.[11] A descriptive test provides quantitative data on specific scent attributes, allowing for a precise understanding of the ingredient's contribution.[12][13]

Methodology:

- Panel Selection: Recruit a panel of 8-12 trained sensory evaluators. These individuals should be skilled in identifying and rating the intensity of fragrance notes.
- Sample Preparation:
  - Prepare two fragrance solutions in a simple hydroalcoholic base, aged for at least 48 hours.
    - "Control Accord": A simple accord (e.g., citrus-floral) without **Propyl 2-furoate**.
    - "Test Accord": The same accord with the addition of 0.2% **Propyl 2-furoate**.
- Evaluation Procedure:
  - Present both samples, blinded and coded, to the panelists on smelling strips.
  - Provide an evaluation ballot with key sensory attributes.
  - Ask panelists to rate the intensity of each attribute for both samples on a labeled magnitude scale (e.g., 0 = not perceptible, 10 = extremely strong).
- Attribute Selection: The attributes should be chosen to specifically highlight the expected character of **Propyl 2-furoate**.
  - Overall Sweetness
  - Herbal/Green Character
  - Earthy Note Intensity
  - Mushroom/Savory Note Intensity

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- Chocolate/Gourmand Nuance
- Overall Fragrance Strength

- Data Analysis:
  - Collect the data from all panelists.
  - Calculate the average intensity rating for each attribute for both the Control and Test accords.
  - Perform a statistical analysis (e.g., t-test) to determine if the differences in ratings are statistically significant.

Data Interpretation and Forward Path

The results from the protocols above will form a comprehensive initial assessment of **Propyl 2-furoate**'s potential.

- Olfactory Data (4.1): This will define the ingredient's intrinsic character, its evolution over time (substantivity), and its core scent family.
- Stability Data (4.2): Significant discoloration or odor degradation in Sample A, but not in Sample B, under heat or UV stress would indicate a stability liability requiring mitigation (e.g., with UV absorbers or antioxidants) or restricting its use to opaque packaging or specific product types.[10]
- Sensory Data (4.3): Statistically significant higher scores for attributes like "Earthy Note" or "Mushroom Note" in the Test Accord would validate its tangible contribution to a fragrance blend.

A positive outcome from this research phase—demonstrating a desirable olfactory contribution and acceptable stability—would justify proceeding to the next critical stage: comprehensive safety testing, including skin sensitization (patch testing) and phototoxicity studies, to fill the data gaps required for its consideration as a bona fide fragrance ingredient.

Conclusion

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Propyl 2-furoate presents a scientifically interesting profile for the fragrance industry. Its sweet, earthy, and gourmand notes offer a unique creative tool for perfumers. However, its current classification primarily as a flavoring agent, combined with the known reactivity of some furan compounds, mandates a disciplined and evidence-based research approach. The protocols outlined in this guide provide the necessary framework to de-risk its initial evaluation and generate the robust data needed to make informed decisions about its future development as a fragrance ingredient. The path forward is contingent upon a clear demonstration of both desirable aesthetics and, most importantly, uncompromising safety and stability.

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